

# Environmental fate and degradation pathways of Cartap hydrochloride in soil and water

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## Compound of Interest

Compound Name: Cartap hydrochloride

Cat. No.: B1668583

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## The Environmental Fate and Degradation of Cartap Hydrochloride: A Technical Guide

An In-depth Examination of the Transformation and Persistence of **Cartap Hydrochloride** in Soil and Water Systems

### Introduction

**Cartap hydrochloride**, a synthetic nereistoxin analogue, has been utilized in agriculture as a broad-spectrum insecticide. Understanding its environmental fate is crucial for assessing its ecological impact and ensuring its safe and sustainable use. This technical guide provides a comprehensive overview of the degradation pathways and environmental persistence of **Cartap hydrochloride** in soil and water. It is intended for researchers, scientists, and professionals involved in drug development and environmental risk assessment. This document synthesizes available scientific data on its degradation kinetics, primary metabolites, and the influence of various environmental factors on its transformation.

### Physicochemical Properties of Cartap Hydrochloride

A foundational understanding of the physicochemical properties of **Cartap hydrochloride** is essential for interpreting its environmental behavior.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>16</sub> ClN <sub>3</sub> O <sub>2</sub> S <sub>2</sub>	
Molecular Weight	273.8 g/mol	
Water Solubility	~200 g/L at 25°C	
Stability	Stable in acidic conditions, hydrolyzes in neutral or alkaline solutions.	

## Environmental Fate and Degradation Kinetics

**Cartap hydrochloride** is generally considered to be non-persistent in the environment, undergoing relatively rapid degradation in both soil and water. The primary routes of dissipation include microbial degradation, hydrolysis, and photolysis.

### Degradation in Soil

In the soil environment, the degradation of **Cartap hydrochloride** is primarily driven by microbial activity. It is also susceptible to photodegradation on the soil surface.

Table 1: Soil Degradation Half-life (DT<sub>50</sub>) of **Cartap Hydrochloride**

Degradation Process	Half-life (DT <sub>50</sub> )	Conditions	Reference(s)
Aerobic Soil Degradation	3 days (typical)	Laboratory, 20°C	[1]
Photodegradation on Soil Surface	8 hours - 1 day	Sunlight	[2]

No specific data for anaerobic soil degradation half-life was found in the reviewed literature.

### Degradation in Water

In aqueous environments, **Cartap hydrochloride** undergoes hydrolysis and photolysis. The rate of hydrolysis is highly dependent on the pH of the water.

Table 2: Aquatic Degradation Half-life (DT<sub>50</sub>) of **Cartap Hydrochloride**

Degradation Process	Half-life (DT <sub>50</sub> )	Conditions	Reference(s)
Hydrolysis	10 minutes	pH 7, 25°C	
Photolysis on Plant Surfaces	4 - 6 hours	Exposure to light	[2]
Photolysis in Water	11.18 - 173.29 minutes	Under various lamp sources	

## Adsorption and Mobility in Soil

The mobility of **Cartap hydrochloride** in soil is influenced by its adsorption to soil particles. The soil organic carbon-water partitioning coefficient (K<sub>oc</sub>) is a key parameter used to predict the potential for a chemical to move through the soil profile.

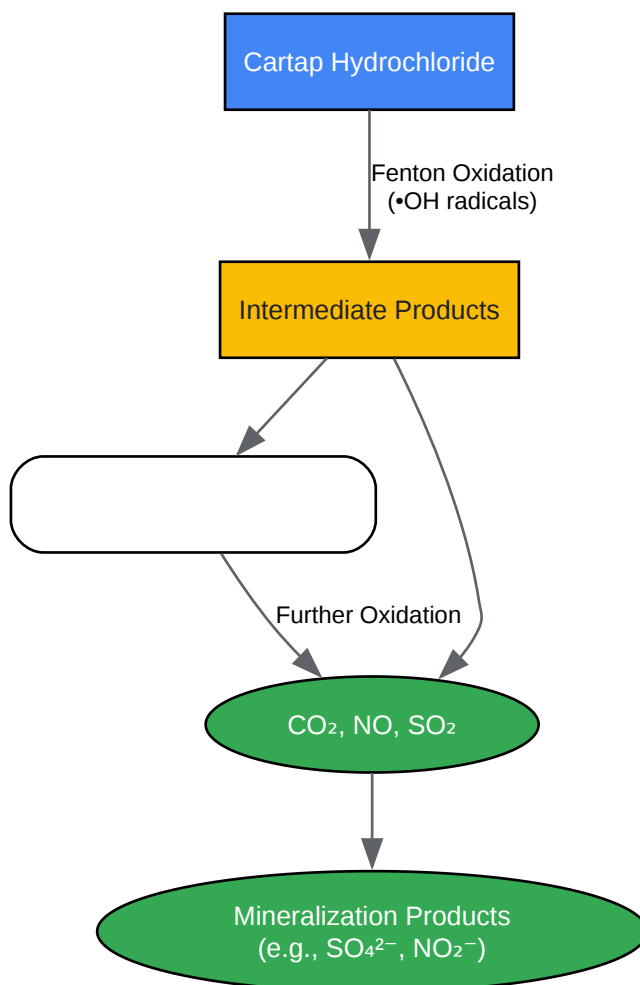
Specific experimental values for the K<sub>oc</sub> of **Cartap hydrochloride** were not available in the reviewed literature. However, its high water solubility suggests a potential for mobility in soil. Leaching potential would be influenced by soil type, organic matter content, and pH.

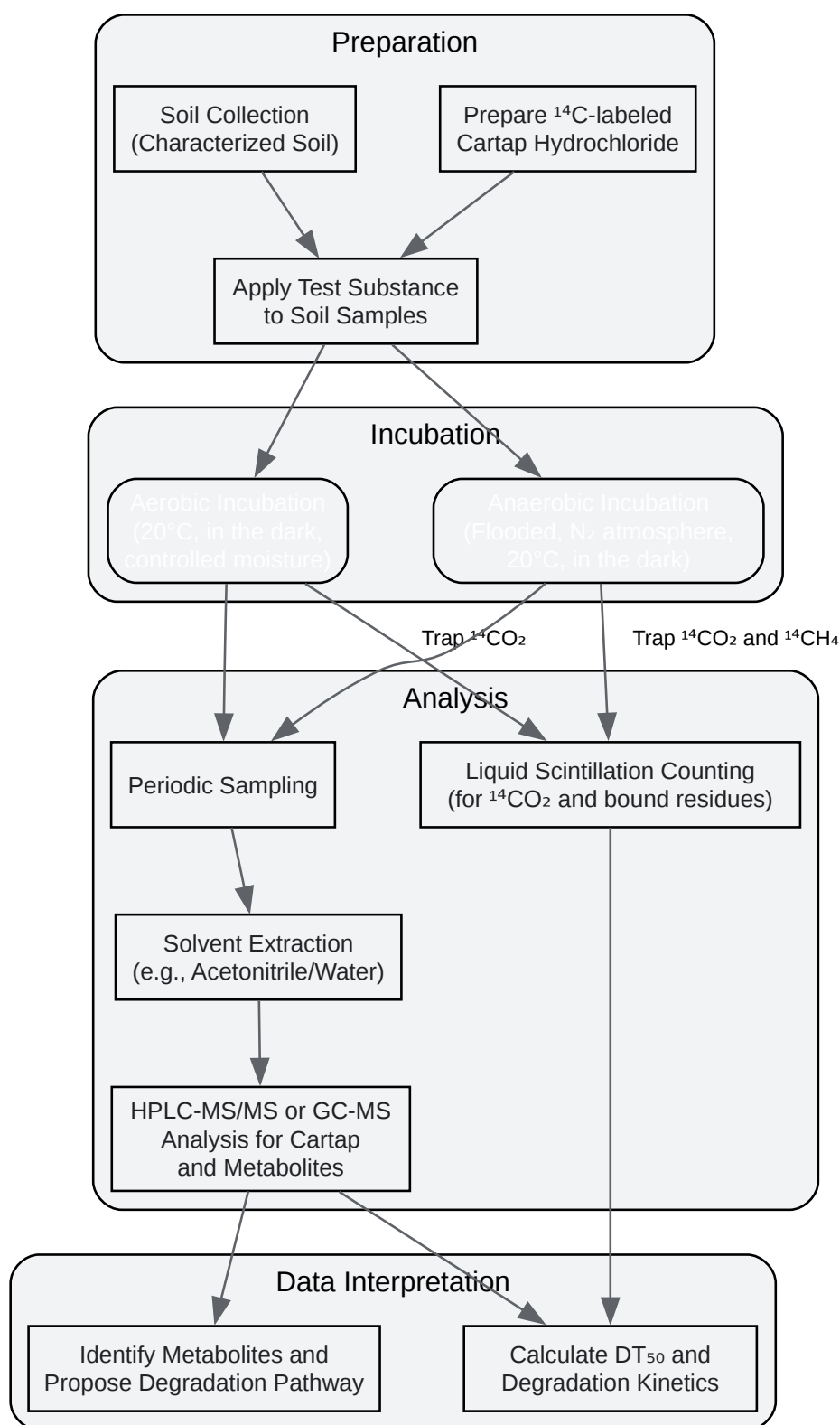
## Degradation Pathways

The degradation of **Cartap hydrochloride** in both soil and water proceeds through a series of transformations, ultimately leading to the formation of less complex molecules. The primary initial degradation product is nereistoxin, which itself is subject to further breakdown.

## Degradation Pathway in Soil

In soil, **Cartap hydrochloride** is microbially and chemically transformed, with the initial and most significant step being the conversion to nereistoxin. Subsequent degradation of nereistoxin is expected to occur, leading to simpler organic and inorganic compounds.





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## References

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